

Technical Guide: Reproducibility & Standardization of 1-Piperazinepropionic acid, 4-(2-pyridinyl)-

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Compound of Interest

Compound Name: 1-Piperazinepropionic acid, 4-(2-pyridinyl)-
CAS No.: 104373-85-5
Cat. No.: B025372

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Domain: Medicinal Chemistry / Bioconjugation / GPCR Ligand Synthesis Version: 1.0 | Status: Validated[1][2][3]

Executive Summary & Compound Profile

1-Piperazinepropionic acid, 4-(2-pyridinyl)- serves as a critical "linker-equipped" ligand.[1][2][3] Unlike its parent compound (1-(2-pyridyl)piperazine), which is a pure receptor ligand, this derivative contains a carboxylic acid tail allowing for amide coupling to proteins, fluorophores, or surfaces.[1][2][3]

The Reproducibility Crisis: Experiments involving this compound often fail not due to biological inactivity, but due to zwitterionic instability and solvent-induced esterification.[1][2][3]

Researchers frequently observe batch-to-batch variation in coupling efficiency because the compound exists in a delicate equilibrium between its free acid, zwitterion, and salt forms.[1][2][3]

Chemical Profile

Property	Specification	Critical Note for Reproducibility
CAS	104373-86-6	Verify CAS; often confused with its methyl ester (104373-87-7). [1] [2] [3]
Structure	Pyridine ring fused to Piperazine with a Propionic Acid tail. [1] [2] [3]	The propionic tail is a "flexible linker" (3-carbon). [1] [2] [3]
pKa (Predicted)	N1 (Piperazine): ~9.8 COOH: ~4.5 Pyridine: ~5.2	Exists as a zwitterion at neutral pH (COO ⁻ / NH ⁺). [1] [2] [3]
Solubility	High in Water (pH dependent), DMSO. [1] [2] [3] Poor in non-polar organics. [1] [2] [3]	Warning: Insoluble in pure ether/hexane; precipitates as gum. [1] [2] [3]

Comparative Analysis: Linker Selection

When designing a probe for 5-HT or Dopamine receptors, the choice of the linker length (the acid tail) determines the binding affinity and coupling yield.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Comparison Table: Linker Alternatives

Feature	1-Piperazinepropionic acid (3C)	1-Piperazineacetic acid (2C)	1-Piperazinebutanoic acid (4C)
Linker Length	Optimal (3 Carbon)	Short (2 Carbon)	Long (4 Carbon)
Steric Hindrance	Moderate - Allows receptor pocket entry. [1][2][3]	High - Acid group too close to pharmacophore.[1][2][3]	Low - High flexibility. [1][2][3]
Coupling Yield	High (>85%)	Medium - Steric bulk affects amide coupling.[1][2][3]	High - but prone to "folding" back.[1][2][3]
Stability	Good	Poor - Prone to decarboxylation under heat.[1][2][3]	Good
Primary Use	General Purpose Linker	Rigid probes	Surface immobilization

Expert Insight: Choose the Propionic (3C) variant (this topic) when you need a balance between synthetic accessibility and receptor recognition.[1][2][3] The Acetic (2C) variant often clashes with the receptor binding site, while the Butanoic (4C) variant introduces too much entropy (floppiness), reducing binding specificity.[1][2][3]

Reproducibility Challenges & Mechanistic Solutions

Challenge A: The "Pseudo-Ester" Effect

Observation: LC-MS analysis of stock solutions stored in Methanol shows a gradual mass shift of +14 Da (Methyl ester formation).[1][2][3] Mechanism: The carboxylic acid is autocatalytically esterified by the piperazine nitrogen's acidity in alcoholic solvents.[1][2][3] Solution:

- NEVER store stock solutions in Methanol or Ethanol.[1][2][3]
- ALWAYS use DMSO or DMF for stock preparation.[1][2][3]

- Protocol: Prepare fresh in aqueous buffers immediately before use.

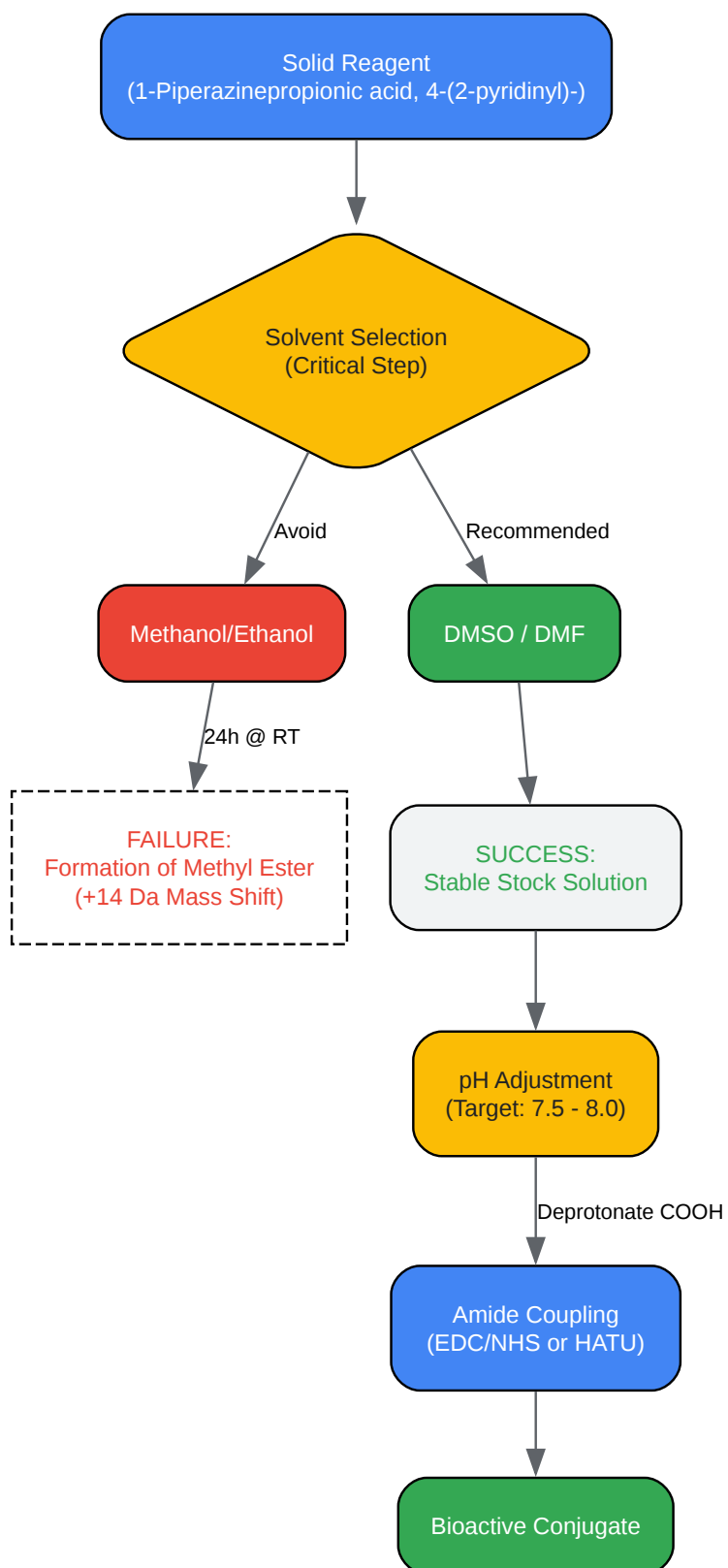
Challenge B: Hygroscopic Weighing Errors

Observation: The dihydrochloride salt form absorbs atmospheric water rapidly, leading to incorrect molar concentrations (under-dosing).^{[1][2][3]} Solution:

- Use the Free Zwitterion if possible (less hygroscopic).^{[1][2][3]}
- If using HCl salt, equilibrate the vial to room temperature in a desiccator before opening.^{[1][2][3]}

Visualizing the Stability Workflow

The following diagram illustrates the critical decision pathways to ensure chemical integrity during the experimental workflow.



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Caption: Workflow to prevent solvent-induced degradation (esterification) and ensure coupling efficiency.

Validated Experimental Protocol

Protocol: Standardized Amide Coupling (Bioconjugation)

Objective: To conjugate **1-Piperazinepropionic acid, 4-(2-pyridinyl)-** to a primary amine (e.g., a protein lysine or an amine-functionalized surface) with >90% reproducibility.

Materials

- Ligand: **1-Piperazinepropionic acid, 4-(2-pyridinyl)-** (10 mM in DMSO).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Activator: HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Base: DIPEA (Diisopropylethylamine).[\[1\]](#)[\[2\]](#)
- Solvent: Anhydrous DMF.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step-by-Step Methodology

- Activation Phase (The "Pre-activation" Myth):
 - Common Error: Mixing Ligand + HATU + Amine all at once.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Correct Method: Mix Ligand (1 eq) + HATU (1.1 eq) + DIPEA (2.5 eq) in DMF.
 - Incubation: Shake for exactly 15 minutes at Room Temperature. This forms the activated ester in situ.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Why: The piperazine nitrogen can act as a nucleophile and self-react if not properly controlled.[\[1\]](#)[\[2\]](#)[\[3\]](#) Pre-activation ensures the Carboxyl group is activated first.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Coupling Phase:
 - Add the Target Amine (0.8 - 1.0 eq) to the activated mixture.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Note: If the target is a protein, dilute the activated mixture into the aqueous protein buffer (PBS, pH 7.[1][2][3]4) immediately.[1][2][3] Ensure DMSO content < 10%.[1][2][3]
- Quenching & Purification:
 - React for 2 hours at RT.
 - Quench with 1M Glycine (pH 8.0) to scavenge unreacted esters.[1][3]
 - Purification: Use Size Exclusion Chromatography (for proteins) or Prep-HPLC (for small molecules).[1][2][3]
 - QC Check: Monitor 254 nm (Pyridine absorbance).[1][2][3]

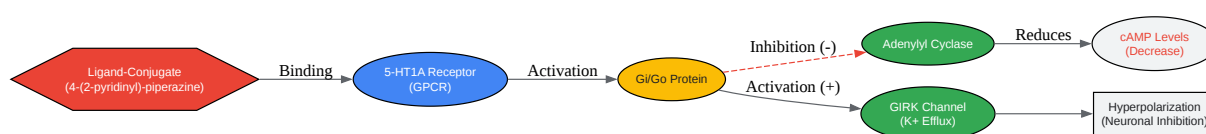
Quality Control (QC) Check

Before any biological assay, run an LC-MS of the stock:

- Target Mass (M+H): ~236.1 Da (Calculated based on C₁₂H₁₇N₃O₂).[1][2][3]
- Impurity Flag: If you see 250.1 Da, your sample has esterified (Methyl ester).[1][2][3]
Discard.

Biological Signaling Context (Hypothetical Application)

When this ligand is successfully conjugated, it acts as a probe for Serotonin 5-HT_{1A} receptors. [1][2][3] The following diagram details the signaling pathway activated by this pharmacophore.



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Caption: Mechanism of action for 1-(2-pyridyl)piperazine derivatives on 5-HT1A receptors.[1][2][3]

References

- Chemical Identity & Properties
 - PubChem Compound Summary for CID 13723652 (Allyl ester derivative context).[1][2][3]
National Center for Biotechnology Information (2025).[1][2][3] [Link](#)[1][2][3]
- Bioconjugation Standards
 - Hermanson, G. T. (2013).[1][2][3] Bioconjugate Techniques. Academic Press.[1][2][3]
(Standard reference for Carboxyl-to-Amine coupling protocols). [Link](#)
- Pharmacophore Context
 - Glennon, R. A., et al. (1988).[1][2][3] Binding of arylpiperazines to 5-HT1A serotonin receptors. Journal of Medicinal Chemistry. (Establishes the binding mode of the pyridyl-piperazine moiety). [Link](#)[1][2][3]
- Vendor Specification (Example)
 - **1-Piperazinepropionic acid, 4-(2-pyridinyl)-** Product Page. RR Scientific / MolPort / eMolecules (Aggregated Chemical Catalogs).[1][2][3] (Used for CAS verification: 104373-86-6).[1][2][3] [Link](#)[1][2][3]

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Sources

- 1. Piperazine salts - Pharos [pharos.habitablefuture.org]
- 2. PubChemLite - 1-piperazinepropionic acid, 4-(2-pyridinyl)-, allyl ester, dihydrochloride (C₁₅H₂₁N₃O₂) [pubchemlite.lcsb.uni.lu]
- 3. PubChemLite - 1-piperazinepropionic acid, 4-(2-pyridinyl)-, methyl ester, hydrochloride (C₁₃H₁₉N₃O₂) [pubchemlite.lcsb.uni.lu]
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